

Physical properties of 4-Phenylanisole

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Compound of Interest

Compound Name: 4-Methoxybiphenyl

Cat. No.: B1664174

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An In-depth Technical Guide on the Physical Properties of 4-Phenylanisole

This technical guide provides a comprehensive overview of the core physical properties of 4-Phenylanisole (also known as **4-methoxybiphenyl**). The information is intended for researchers, scientists, and drug development professionals, offering quantitative data, detailed experimental methodologies, and visual representations of relevant pathways and workflows.

Core Physical and Chemical Properties

4-Phenylanisole is a biphenyl derivative characterized by a methoxy group. Its physical properties are crucial for its handling, formulation, and application in various scientific contexts.

Data Presentation: Physical Properties of 4-Phenylanisole

The quantitative physical data for 4-Phenylanisole are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C ₁₃ H ₁₂ O	[1]
Molecular Weight	184.23 g/mol	[1]
Appearance	White to light yellow/orange powder, crystals, or chunks. Can form plates from alcohol.	[1][2]
Melting Point	86 - 90 °C	[1][2][3]
Boiling Point	157 °C @ 10 mmHg (1.33 kPa)	[1][2][3]
Density	1.0278 g/cm ³ at 100 °C/4 °C	[1]
Solubility	Insoluble in water; Soluble in ethanol and ether.	[1][2]
Refractive Index	1.5744 at 100 °C	[1]
Vapor Pressure	0.000799 mmHg	[1]

Experimental Protocols

The following sections detail standardized laboratory procedures for determining the key physical properties of organic compounds like 4-Phenylanisole.

Melting Point Determination

The melting point is a critical indicator of a compound's purity. Pure crystalline solids exhibit a sharp melting range (typically 0.5-1.0°C), while impurities tend to depress and broaden this range.[4][5]

Methodology: Capillary Method using a Melting Point Apparatus (e.g., Mel-Temp or Thiele Tube)

- **Sample Preparation:** A small amount of the dry, finely powdered 4-Phenylanisole is packed into a capillary tube, sealed at one end, to a height of 1-2 mm.[6][7]

- **Apparatus Setup:**
 - **Mel-Temp Apparatus:** The capillary tube is inserted into the heating block of the apparatus. A thermometer is placed in the designated well to monitor the temperature.[4]
 - **Thiele Tube:** The capillary tube is attached to a thermometer using a rubber band or thread, ensuring the sample is level with the thermometer bulb. This assembly is then immersed in a high-boiling point liquid (e.g., mineral oil) within the Thiele tube.[5]
- **Heating:** The apparatus is heated slowly and steadily, at a rate of approximately 1-2°C per minute, especially when approaching the expected melting point.[5] For the Thiele tube, the side arm is heated to create convection currents for uniform temperature distribution.[5][8]
- **Observation and Recording:** The temperature at which the first drop of liquid appears (T1) and the temperature at which the entire sample becomes a clear liquid (T2) are recorded. The melting point is reported as the range T1-T2.[4][7]
- **Safety Precautions:** Always wear safety goggles. Handle hot apparatus with care. Ensure the capillary tube is properly sealed to avoid sample loss.[9]

Boiling Point Determination

The boiling point is the temperature at which a liquid's vapor pressure equals the surrounding atmospheric pressure.[8][9]

Methodology: Capillary Method using a Thiele Tube or Aluminum Block

- **Sample Preparation:** A small amount of liquid 4-Phenylanisole (if melted) is placed in a small test tube or fusion tube.[10][11]
- **Capillary Inversion:** A capillary tube, sealed at one end, is placed inverted into the liquid with its open end submerged.[10][12]
- **Apparatus Setup:** The test tube assembly is attached to a thermometer and heated in an oil bath (using a Thiele tube or beaker) or an aluminum block.[10][11]
- **Heating and Observation:** The apparatus is heated gently. As the temperature rises, air trapped in the capillary tube will slowly bubble out. The temperature is noted when a rapid

and continuous stream of bubbles emerges from the capillary's open end. This indicates the liquid has reached its boiling point.[10]

- Recording: The heat source is removed, and the liquid is allowed to cool. The temperature at which the bubbling stops and the liquid begins to enter the capillary tube is recorded as the boiling point.[8]
- Safety Precautions: Use a fume hood if the substance is volatile or toxic. Heat the apparatus slowly to avoid bumping and ensure uniform temperature.[10]

Density Determination

Density is the mass of a substance per unit volume. For liquids, it is typically determined by measuring the mass of a precisely known volume.[13][14]

Methodology: Using a Graduated Cylinder and Balance

- Mass of Empty Container: The mass of a clean, dry measuring cylinder is recorded using an electronic balance.[15][16]
- Volume Measurement: A specific volume of liquid 4-Phenylanisole (melted) is added to the measuring cylinder. The volume is read from the bottom of the meniscus at eye level to avoid parallax error.[13][16]
- Mass of Container and Liquid: The mass of the measuring cylinder containing the liquid is recorded.[15][16]
- Calculation: The mass of the liquid is determined by subtracting the mass of the empty cylinder from the combined mass. The density (ρ) is then calculated using the formula: $\rho = \text{mass} / \text{volume}$ [13]
- Precision: For higher accuracy, a pycnometer (density bottle) with a precisely known volume can be used instead of a graduated cylinder.[14] Multiple measurements should be taken and averaged for reliability.[14]

Solubility Determination

Solubility is the property of a solute to dissolve in a solvent to form a homogeneous solution.

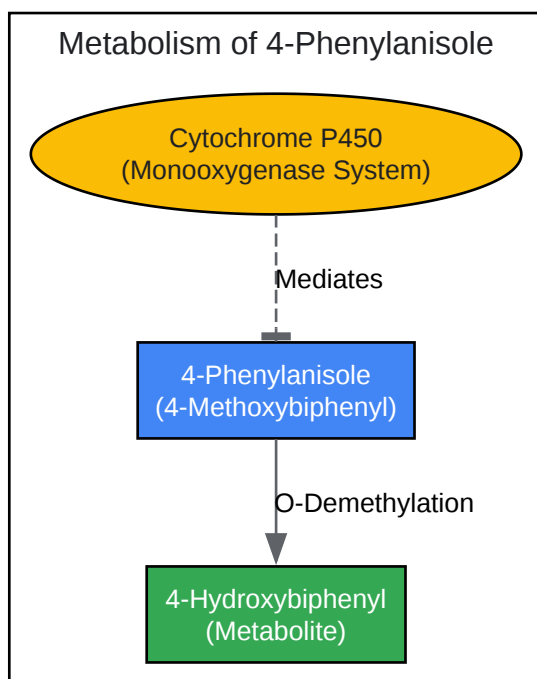
[17]

Methodology: Qualitative Assessment

- Sample and Solvent: A small, measured amount of 4-Phenylanisole (e.g., 25 mg) is placed in a test tube.[18]
- Solvent Addition: A measured volume of the solvent (e.g., 0.75 mL of water, ethanol, or ether) is added in small portions.[18]
- Mixing: After each addition, the test tube is shaken vigorously to facilitate dissolution.[17][18]
- Observation: The mixture is observed to see if the solid dissolves completely. If the solute dissolves, it is recorded as "soluble." If it remains undissolved, it is "insoluble." For intermediate cases, terms like "sparingly soluble" or "partially soluble" can be used.
- Temperature Control: Since solubility is temperature-dependent, the experiment should be conducted at a constant, recorded temperature.[17][19]

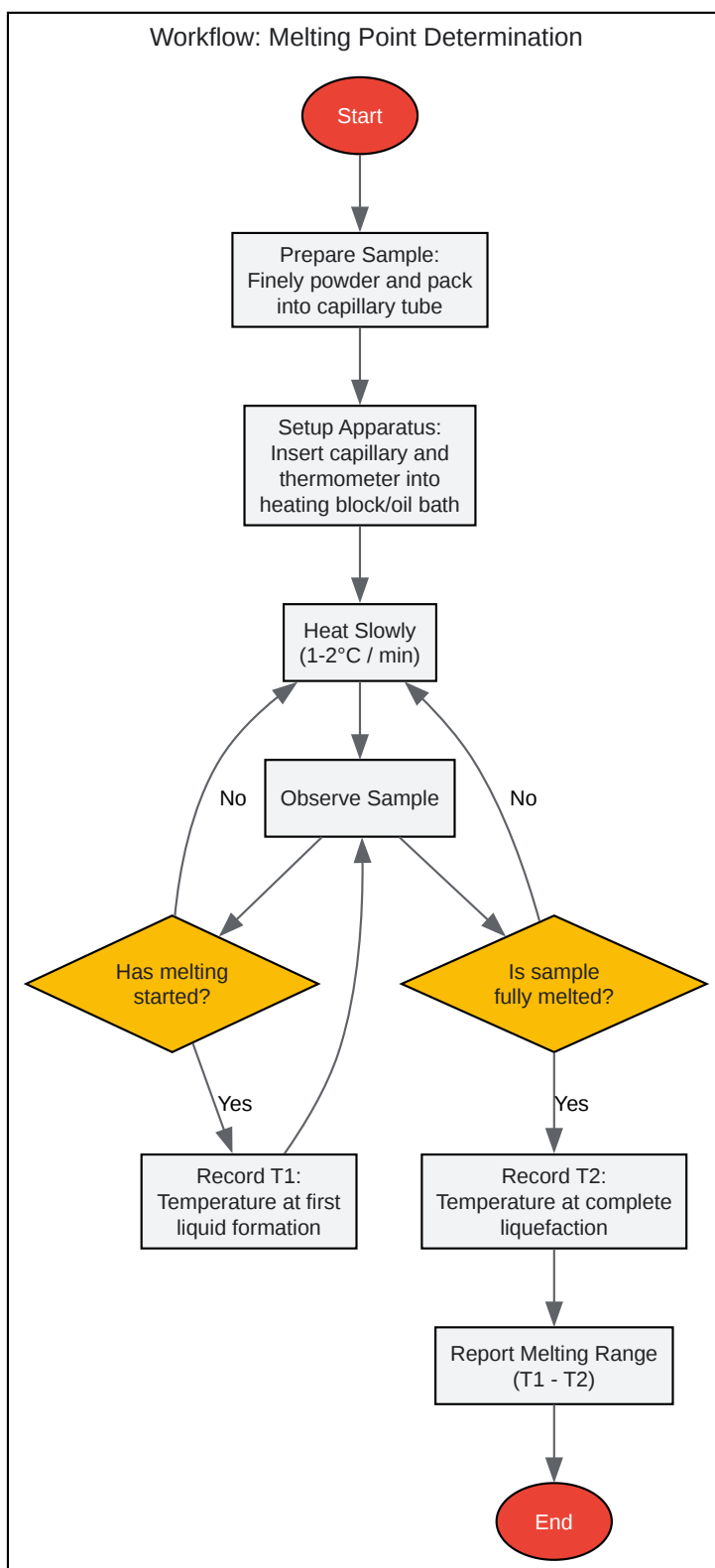
Mandatory Visualizations

The following diagrams illustrate a key metabolic pathway for 4-Phenylanisole and a generalized workflow for an experimental protocol.



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Caption: Metabolic O-demethylation of 4-Phenylanisole.



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